

Application Note: UV-Vis Spectroscopic Analysis of Barium Dichromate Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium dichromate*

Cat. No.: *B084721*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive guide to the quantitative analysis of **Barium Dichromate** (BaCr_2O_7) solutions using Ultraviolet-Visible (UV-Vis) spectroscopy. The characteristic UV-Vis spectrum of the dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$) allows for reliable determination of concentration. This note details the underlying principles, necessary instrumentation, and step-by-step protocols for sample preparation, spectral acquisition, and data analysis based on the Beer-Lambert Law.

Principle of Analysis

The UV-Vis analysis of **barium dichromate** is based on the strong light absorption by the dichromate anion ($\text{Cr}_2\text{O}_7^{2-}$). The absorption spectrum is a result of charge-transfer transitions, where an electron moves from an oxygen ligand orbital to a chromium metal orbital.^[1] In an acidic medium, the dichromate ion is the predominant species and exhibits a characteristic spectrum with two main absorption maxima and two minima in the UV and visible regions.^{[1][2]} This makes UV-Vis spectroscopy a powerful tool for quantitative analysis.

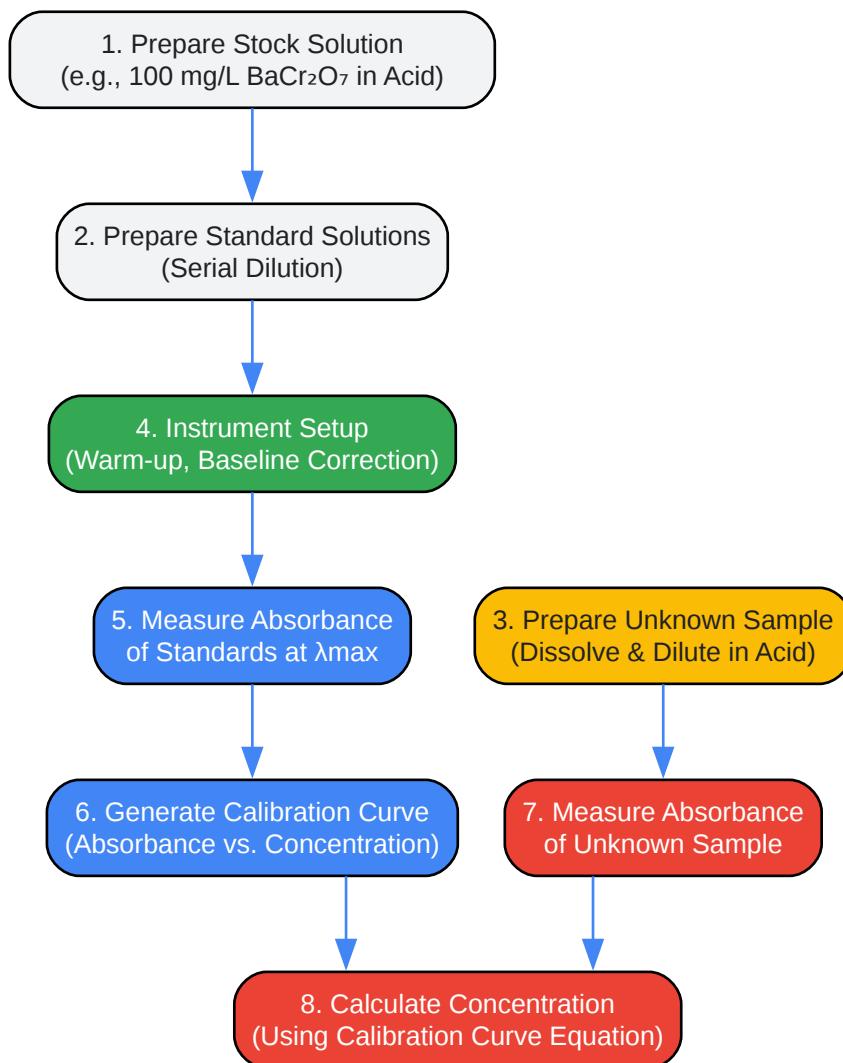
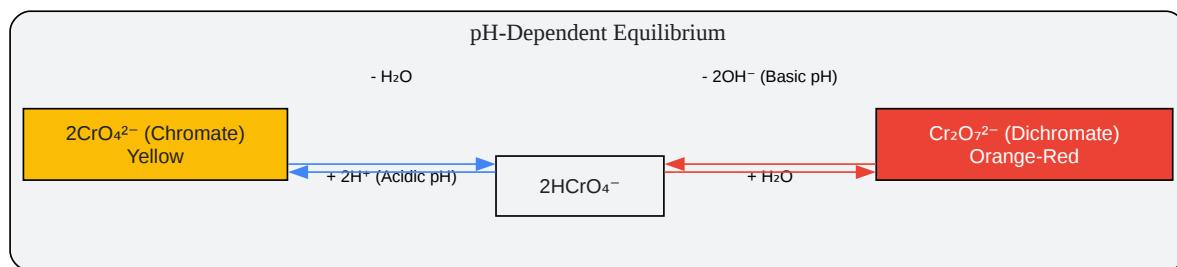
The concentration of a light-absorbing solute is directly proportional to the absorbance, as described by the Beer-Lambert Law:

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)
- ϵ (epsilon) is the molar absorptivity ($\text{L mol}^{-1} \text{cm}^{-1}$)
- b is the path length of the cuvette (typically 1 cm)
- c is the concentration of the analyte (mol L^{-1})

To ensure the accuracy of the analysis, it is crucial to maintain a stable pH. Dichromate ($\text{Cr}_2\text{O}_7^{2-}$) exists in equilibrium with chromate (CrO_4^{2-}). In acidic solutions, the equilibrium shifts to favor the orange-red dichromate ion, while in neutral or basic conditions, the yellow chromate ion is formed.^[1] Therefore, all solutions must be prepared in an acidic medium, such as perchloric acid or sulfuric acid, to ensure that the dichromate species is exclusively measured.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barium dichromate | 13477-01-5 | Benchchem [benchchem.com]
- 2. Acidic Potassium Dichromate Solutions as Ultraviolet Absorbance Standards - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: UV-Vis Spectroscopic Analysis of Barium Dichromate Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b084721#uv-vis-spectroscopic-analysis-of-barium-dichromate-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

